

Application Notes and Protocols: Large-Scale Synthesis of (S)-2-(Benzyloxymethyl)pyrrolidine Derivatives

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Compound of Interest

Compound Name: (S)-2-(Benzyloxymethyl)pyrrolidine

Cat. No.: B3165045

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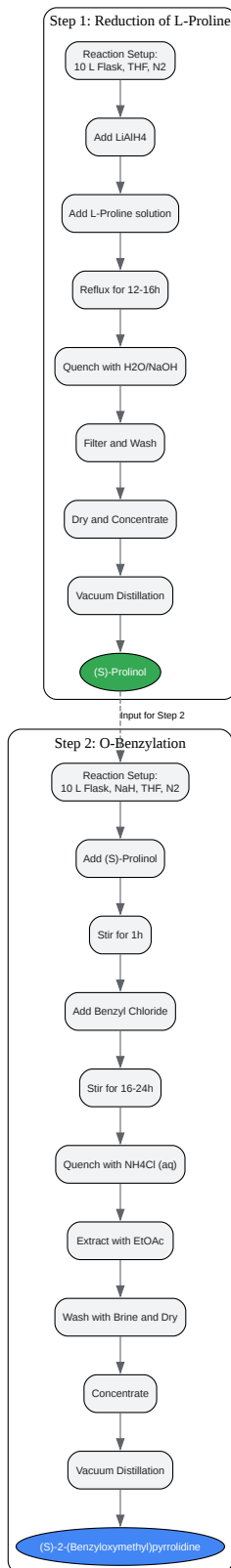
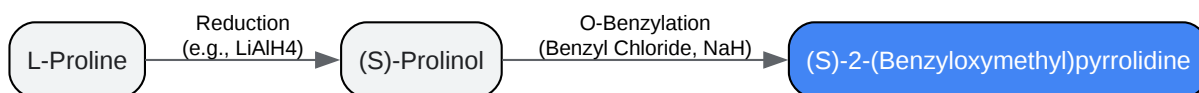
For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-2-(Benzyloxymethyl)pyrrolidine is a valuable chiral building block in the synthesis of a wide range of pharmaceutical compounds and complex organic molecules. Its pyrrolidine ring and benzyloxymethyl side chain provide a versatile scaffold for the development of novel therapeutic agents. This document provides detailed protocols for the large-scale synthesis of **(S)-2-(Benzyloxymethyl)pyrrolidine**, starting from the readily available chiral precursor, L-proline. The protocols are designed to be scalable for industrial production.

Synthetic Pathway Overview

The synthesis of **(S)-2-(Benzyloxymethyl)pyrrolidine** is a two-step process commencing with the reduction of L-proline to (S)-prolinol, followed by the O-benylation of the resulting primary alcohol.



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